

5-Aminoindole: A Versatile Scaffold for Innovations in Drug Discovery

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Compound of Interest

Compound Name: 5-Aminoindole

Cat. No.: B014826

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: The indole nucleus is a privileged scaffold in medicinal chemistry, forming the core of numerous natural products and synthetic pharmaceuticals. Among its many derivatives, **5-aminoindole** stands out as a particularly valuable and versatile building block. Its strategic placement of a reactive amino group on the indole ring opens up a vast chemical space for the synthesis of diverse and complex molecules with significant therapeutic potential. This technical guide provides a comprehensive overview of **5-aminoindole**'s chemical properties, key synthetic transformations with detailed experimental protocols, and its application in the development of targeted therapies, particularly kinase inhibitors and serotonin receptor modulators.

Physicochemical and Spectroscopic Properties of 5-Aminoindole

5-Aminoindole is a grey crystalline solid at room temperature.^[1] A thorough understanding of its physical and chemical characteristics is essential for its effective use in synthesis.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ N ₂	[2] [3] [4] [5] [6] [7]
Molecular Weight	132.16 g/mol	[2] [3] [4] [5]
IUPAC Name	1H-indol-5-amine	[2]
CAS Number	5192-03-0	[3] [4] [5] [6]
Melting Point	131-133 °C (decomposes)	[1] [4] [8]
Boiling Point	190 °C	[4]
Appearance	Grey crystals	[1]
Solubility	Log10 of Water solubility in mol/l: -2.13	[3]
Octanol/Water Partition Coefficient (logP)	1.268	[3]

Spectroscopic Data:

- ¹H NMR: Spectra available.[\[9\]](#)[\[10\]](#)
- ¹³C NMR: Spectra available.[\[10\]](#)
- Mass Spectrometry (GC-MS): Major fragments at m/z 132, 131, 104.[\[11\]](#)
- Infrared (IR) Spectroscopy: Spectra available.[\[5\]](#)[\[7\]](#)
- UV/Visible Spectroscopy: Spectra available.[\[5\]](#)

Key Synthetic Transformations and Experimental Protocols

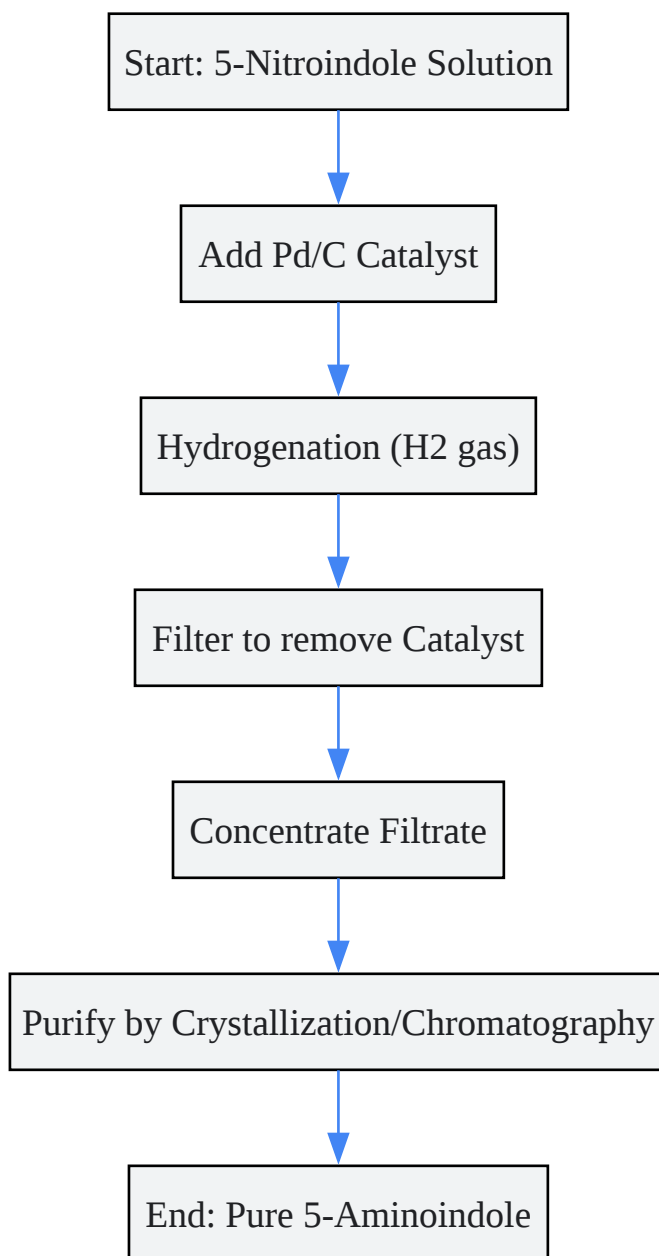
5-Aminoindole's utility as a synthetic building block stems from the reactivity of its amino group and the indole nucleus. The following sections detail key transformations with exemplary experimental protocols.

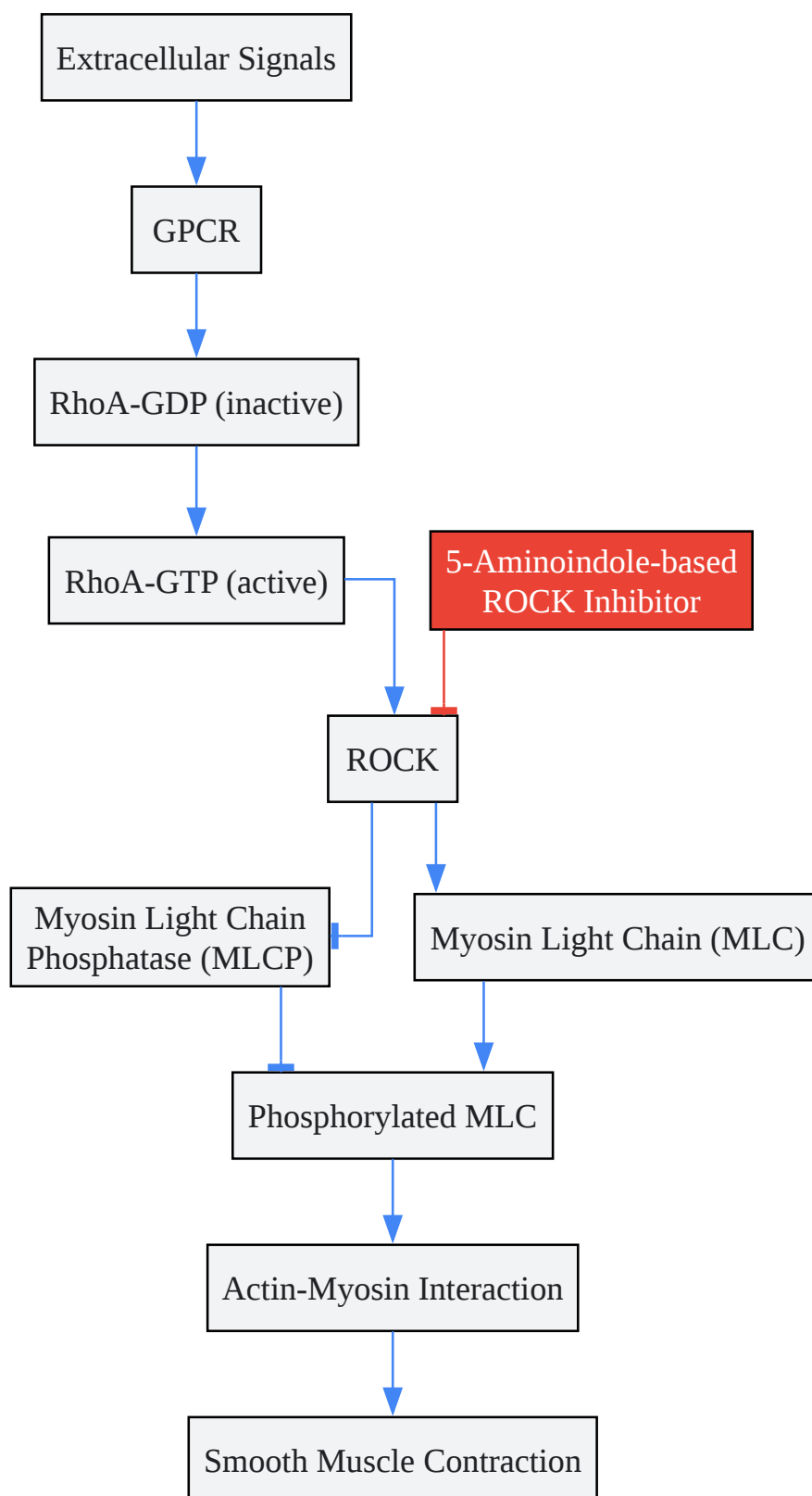
Synthesis of 5-Aminoindole via Reduction of 5-Nitroindole

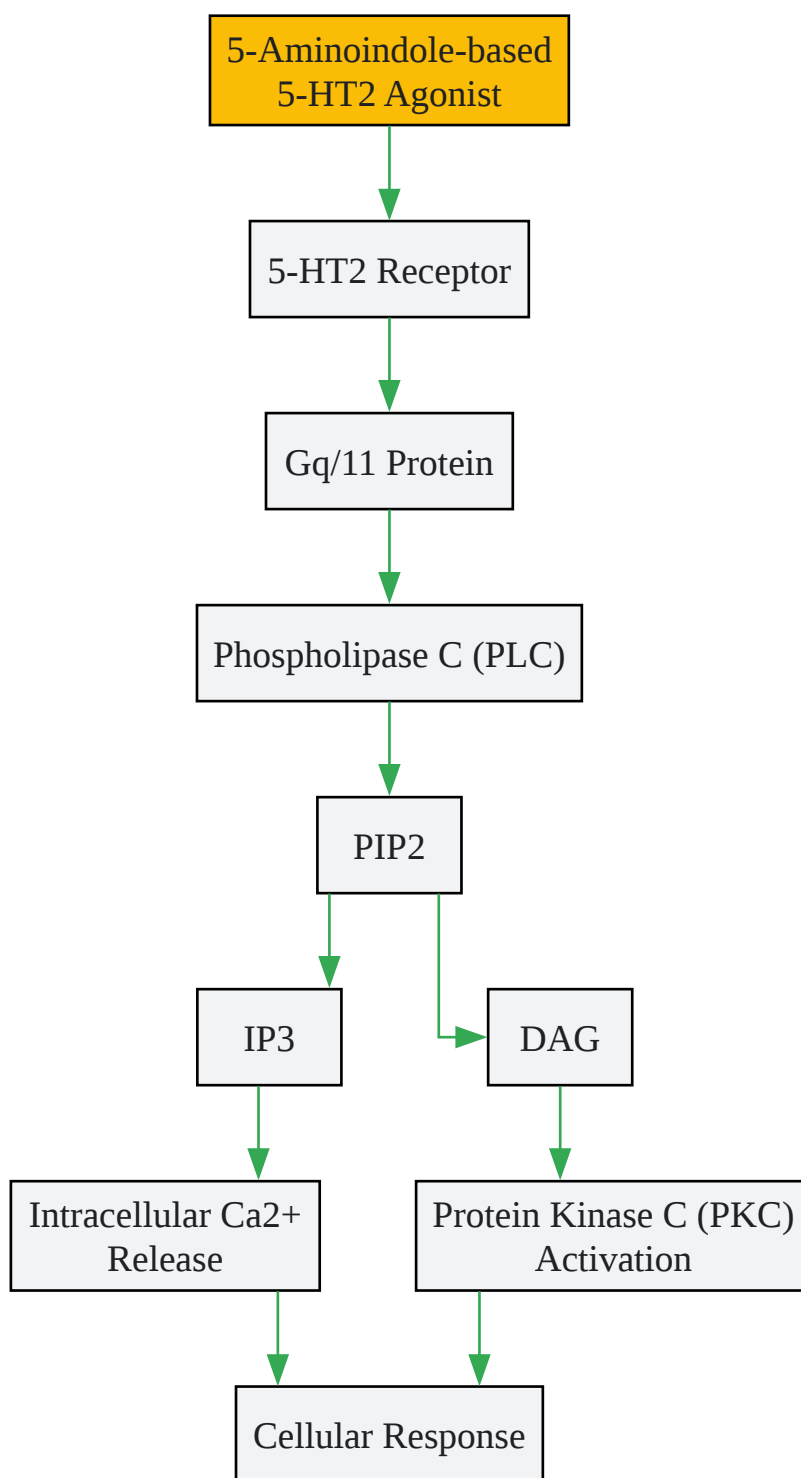
A common and efficient method for preparing **5-aminoindole** is the catalytic hydrogenation of 5-nitroindole.

Experimental Protocol: Pd/C-Catalyzed Hydrogenation[12]

- Reactants: 5-nitroindole, Palladium on carbon (Pd/C) catalyst, Hydrogen gas.
- Procedure: A solution of 5-nitroindole is subjected to hydrogenation in the presence of a Pd/C catalyst. For instance, 1-methyl-5-nitro-1H-indole (a derivative of 5-nitroindole) can be hydrogenated to yield 1-methyl-1H-indol-5-amine.[12] A similar procedure with 5-nitroindole would yield **5-aminoindole**. One specific example reports obtaining a 98% yield of **5-aminoindole** by reacting 5-nitroindole under a hydrogen pressure of 4.0 MPa at 80 °C for 24 hours in the presence of a silver 4,4'-dimethoxy-2,2'-bipyridine catalyst and potassium tert-butoxide in a 1,4-dioxane solution.[1][13]
- Work-up and Purification: After the reaction is complete, the catalyst is typically removed by filtration. The filtrate is then concentrated, and the crude product can be purified by crystallization or column chromatography.







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